

STF-118804 low solubility troubleshooting

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Compound Focus: STF-118804

CAS No.: 894187-61-2

Cat. No.: S548918

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STF-118804 Solubility Reference

The following table summarizes the key solubility data for **STF-118804** from major supplier specifications and research literature.

Solvent	Reported Solubility	Source / Lot Specifics
DMSO	20 mg/mL (clear)	Sigma-Aldrich [1]
DMSO	25 mg/mL (54.17 mM)	MedChemExpress [2]
DMSO	61 mg/mL (132.16 mM)	Selleckchem (Batch: S731601) [3]
Water	Insoluble	Selleckchem [3]
Ethanol	Insoluble	Selleckchem [3]

Troubleshooting Guide & FAQs

Here are answers to specific issues you might encounter.

Q1: What is the best way to prepare a stock solution of STF-118804? A1: The consensus is to use pure, fresh DMSO.

- **Recommended Protocol:**

- **Warm & Sonicate:** Allow the vial to warm to room temperature. Gently tap the vial to loosen the powder. Add the required volume of pure, anhydrous DMSO.
- **Sonicate:** Briefly sonicate the mixture in a water bath sonicator for 1-2 minutes. This uses ultrasonic energy to help disrupt particles and accelerate dissolution [2].
- **Vortex:** Gently vortex the solution to ensure complete mixing and homogeneity.
- **Important Note:** DMSO is hygroscopic (absorbs water from the air). Using "freshly opened DMSO" is critical, as moisture-contaminated DMSO can significantly reduce the solubility of the compound [2].

Q2: My compound won't fully dissolve in DMSO, even after sonication. What should I do? A2: If the powder does not dissolve, consider these steps:

- **Check the Concentration:** Verify that you are not exceeding the solubility limit for your specific batch. As the table shows, solubility can vary. Try preparing a more dilute stock solution (e.g., 10 mM instead of 50 mM).
- **Apply Gentle Heat:** Warming the vial in your hand or at 37°C for a short period can help. Avoid high temperatures that might degrade the compound.
- **Verify the Product:** Ensure the compound is stored correctly (typically at -20°C) and has not expired or degraded.

Q3: I need to administer STF-118804 in an animal study. How can I formulate it for in vivo use? A3: Since **STF-118804** is insoluble in water, you must use a specialized vehicle. The following in vivo formulation has been validated by a supplier [3]:

- **Formulation:** 5% DMSO + 40% PEG300 + 5% Tween-80 + 50% ddH₂O
- **Preparation Method:**
 - First, dissolve **STF-118804** in a small volume of DMSO to create a concentrated master liquid.
 - Add PEG300 to the DMSO solution and mix evenly until clear.
 - Add Tween-80 to the above mixture and mix evenly.
 - Finally, slowly add the remaining ddH₂O while vortexing or stirring.
- **Critical:** The mixed solution should be used immediately for the best results, as precipitation may occur over time.

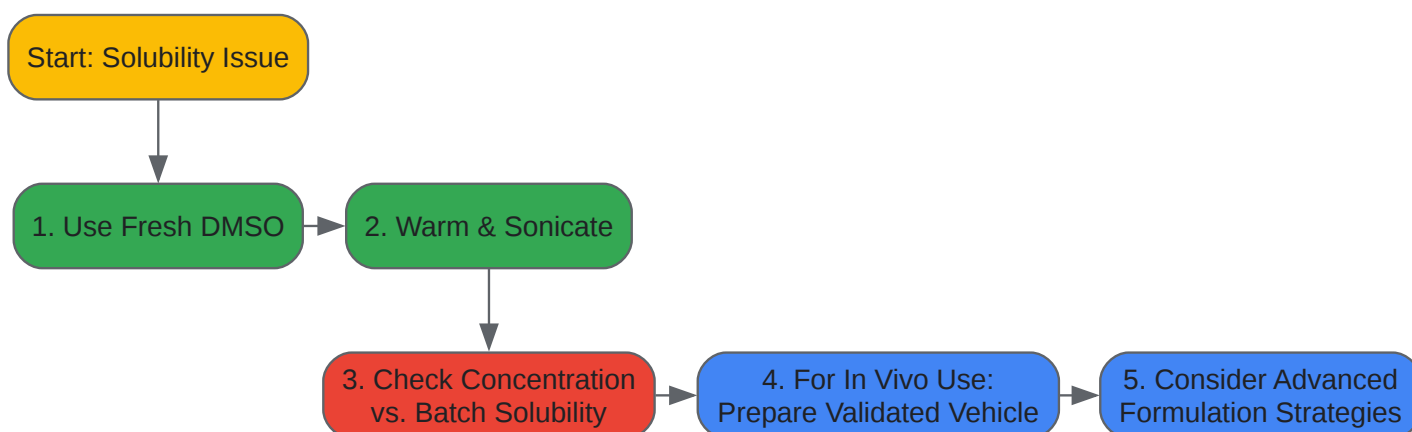
Q4: What are the general scientific strategies for dealing with poorly soluble compounds like STF-118804? A4: The low solubility of new chemical entities is a major challenge in drug development. Common pharmaceutical approaches include [4] [5]:

- **Particle Size Reduction:** Techniques like micronization or creating nanosuspensions increase the surface area of the drug, which can enhance its dissolution rate.

- **Solid Dispersion:** Dispensing the drug in an inert, water-soluble carrier matrix can greatly improve solubility and bioavailability.
- **Complexation:** Using cyclodextrins to form inclusion complexes can enhance aqueous solubility and stability.
- **Use of Surfactants:** As seen in the in vivo formulation, surfactants (e.g., Tween-80) can help solubilize compounds by reducing surface tension.
- **Salt Formation:** For ionizable compounds, forming a salt is one of the most common and effective methods to improve solubility, though this requires specific chemical properties.

Experimental Workflow for Solubility Issues

This diagram outlines a logical, step-by-step approach to diagnosing and resolving **STF-118804** solubility problems in your lab.



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